

Application Notes: **Uranium-236** as a Transient Tracer in Oceanography

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Compound of Interest

Compound Name: Uranium-236

Cat. No.: B1194380

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Introduction

Uranium-236 (^{236}U), an isotope with a long half-life of 23.4 million years, is emerging as a powerful transient tracer in oceanography.[1] Its primary sources in the marine environment are anthropogenic, including global fallout from nuclear weapons testing in the 1950s and 1960s and controlled releases from nuclear reprocessing plants.[2][3][4] This anthropogenic signature is superimposed on a much smaller natural background, making ^{236}U an ideal tool for tracing the movement and mixing of water masses on decadal timescales.[2] Uranium is highly soluble and behaves conservatively in seawater, meaning it is not significantly removed by biological or chemical processes, further enhancing its utility as a tracer.[3][5][6]

Principle of Application

The application of ^{236}U as a tracer relies on the distinct isotopic signatures of different water masses. The primary anthropogenic sources have released ^{236}U with varying isotopic ratios, particularly the $^{236}\text{U}/^{238}\text{U}$ ratio. Global fallout is characterized by a relatively uniform distribution, while nuclear reprocessing plants in Europe (Sellafield, UK and La Hague, France) have introduced a strong, localized signal into the North Atlantic.[2][4] By measuring the concentration of ^{236}U and its ratio to other isotopes, such as ^{238}U and the fellow anthropogenic isotope ^{233}U , oceanographers can identify the origin of water masses, determine their pathways, and estimate transit times and mixing rates.[6][7][8]

Key Applications

- **Tracing Ocean Circulation:** The distinct ^{236}U signature from European reprocessing plants has been instrumental in tracing the pathways of Atlantic water into the Arctic Ocean and studying the Atlantic Meridional Overturning Circulation (AMOC).[\[2\]](#)[\[8\]](#)
- **Water Mass Mixing and Age:** The decay of the ^{236}U signal over time and its mixing with other water masses allow for the estimation of water mass ages and the quantification of mixing processes.
- **Identifying Anthropogenic Inputs:** The $^{236}\text{U}/^{238}\text{U}$ and $^{233}\text{U}/^{236}\text{U}$ atomic ratios can effectively distinguish between different sources of anthropogenic radionuclides, such as global fallout versus releases from nuclear reprocessing plants.[\[7\]](#)[\[9\]](#) This dual-tracer approach enhances the ability to deconvolve complex mixing scenarios.[\[7\]](#)
- **Paleoceanography:** Annually banded corals incorporate uranium from seawater into their skeletons, preserving a chronological record of the oceanic ^{236}U concentration.[\[3\]](#)[\[5\]](#) Analysis of these coral cores allows for the reconstruction of past ocean circulation patterns.[\[3\]](#)

Quantitative Data Summary

The following tables summarize key quantitative data for **Uranium-236** relevant to its application as an oceanographic tracer.

Table 1: Isotopic Properties and Abundances

Property	Value	Reference
Half-life of ^{236}U	2.342×10^7 years	[4]
Natural $^{236}\text{U}/^{238}\text{U}$ ratio	$\sim 10^{-10}$	
Global Fallout ^{236}U Inventory	~ 1000 kg	[9]
Anthropogenic ^{236}U Inventory (total)	Exceeds natural inventory significantly	[2]

Table 2: Reported $^{236}\text{U}/^{238}\text{U}$ Atomic Ratios in Seawater

Location	$^{236}\text{U}/^{238}\text{U}$ Atomic Ratio	Source/Water Mass	Reference
North Sea	5×10^{-9} to 22×10^{-9}	Influence from reprocessing plants	[4]
Near La Hague Reprocessing Plant	up to 2×10^{-8} (in 2009)	Direct discharge signal	[4]
North Atlantic (surface)	Decreasing gradient from North to South	Labrador Sea Water, Denmark Strait Overflow Water	[2]
North Pacific (surface)	1.5×10^{-9}	Global fallout	[4]
Japan Sea	0.21×10^{-9} to 1.65×10^{-9}	Global fallout	[10]

Table 3: Reported ^{236}U Concentrations in Seawater

Location	^{236}U Concentration (atoms/kg)	Depth	Reference
Japan Sea	$(13 \pm 3) \times 10^6$	Surface	[11]
Japan Sea	$(1.6 \pm 0.3) \times 10^6$	Near sea floor (2800 m)	[11]
Fram Strait (Atlantic Water)	13×10^6 (average)	Various	[8]

Experimental Protocols

The analysis of ^{236}U in seawater requires highly sensitive analytical techniques due to its ultra-trace concentrations. Accelerator Mass Spectrometry (AMS) is the primary method for measuring ^{236}U , often in conjunction with Inductively Coupled Plasma Mass Spectrometry (ICP-MS) for determining the concentration of ^{238}U . [3][4][5]

Protocol 1: Seawater Sample Collection and Preconcentration

- Sample Collection:
 - Collect large volume seawater samples (typically 20-200 L) using standard oceanographic sampling equipment (e.g., Niskin bottles on a CTD rosette).
 - Acidify the samples to a pH of approximately 2 with distilled nitric acid (HNO_3) to prevent adsorption of uranium onto container walls.
- Preconcentration (on-board or in the laboratory):
 - Iron Co-precipitation (Traditional Method):
 1. Add a known amount of an iron carrier (e.g., FeCl_3) to the seawater sample.
 2. Add ammonium hydroxide (NH_4OH) to raise the pH and induce the precipitation of iron hydroxides. Uranium co-precipitates with the iron hydroxides.[\[12\]](#)
 3. Allow the precipitate to settle, then decant the supernatant seawater.
 4. Collect the precipitate by filtration or centrifugation.
 - Amidoxime Adsorbent Method (Alternative):
 1. A fabric-like amidoxime adsorbent can be used for efficient uranium collection.[\[12\]](#)
 2. For laboratory processing, adjust seawater pH to 4 and add the adsorbent (0.20 mmol per 500 g seawater) for 9 hours.[\[12\]](#)
 3. For on-board processing in a closed polyethylene container, maintain the natural seawater pH of 8 and allow 24 hours for adsorption.[\[12\]](#)
 4. This method can achieve over 95% uranium adsorption.[\[12\]](#)

Protocol 2: Chemical Purification of Uranium

- Dissolution: Dissolve the iron precipitate or the eluate from the amidoxime adsorbent in a strong acid (e.g., HNO_3 or HCl).
- Extraction Chromatography:
 - Use actinide-specific extraction chromatography resins, such as UTEVA® resin, to separate uranium from the matrix elements and other radionuclides.[13][14]
 - The general procedure involves:
 1. Conditioning the resin column with an appropriate acid.
 2. Loading the dissolved sample onto the column.
 3. Washing the column with specific acids to remove interfering elements.
 4. Eluting the purified uranium fraction with a different acid solution.

Protocol 3: Sample Preparation for Mass Spectrometry

- For AMS:
 - The purified uranium eluate is evaporated to dryness.
 - The residue is converted to uranium oxide (U_3O_8) by heating in a furnace at approximately 650°C .[4]
 - The uranium oxide is mixed with a high-purity metal powder (e.g., iron or niobium) and pressed into a target holder for insertion into the AMS ion source.[4]
- For ICP-MS (for ^{238}U):
 - An aliquot of the purified uranium fraction can be diluted and analyzed directly by ICP-MS.

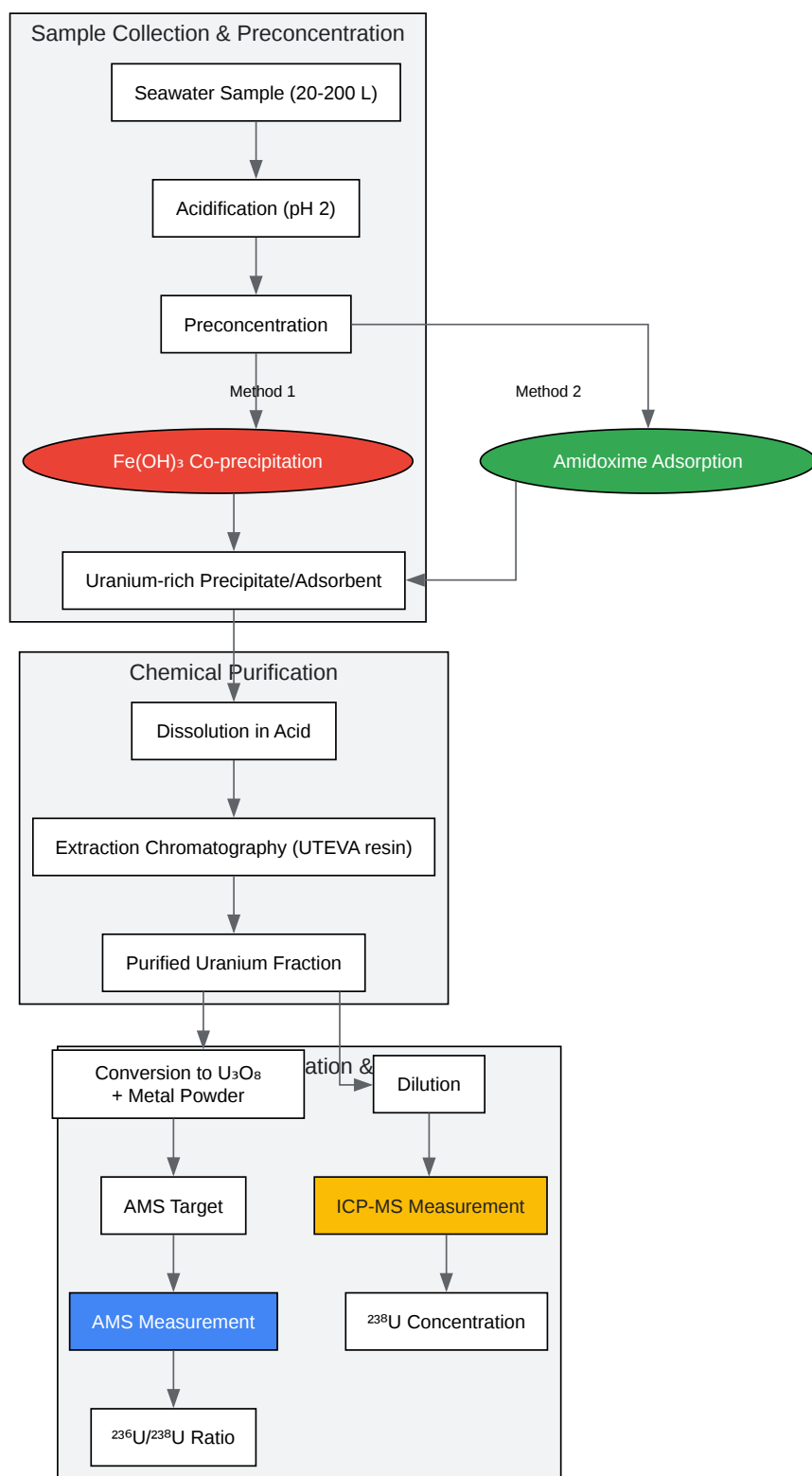
Protocol 4: Isotope Measurement

- AMS for ^{236}U :
 - The prepared target is ionized in the AMS system.

- The resulting ion beam is accelerated to high energies.
- A series of magnets and electrostatic analyzers are used to separate ^{236}U from interfering isobars and other isotopes.
- The ^{236}U ions are counted in a sensitive detector.
- The $^{236}\text{U}/^{238}\text{U}$ ratio is determined by measuring the beam currents of both isotopes.
- ICP-MS for ^{238}U :
 - The diluted sample is introduced into the ICP-MS.
 - The uranium is ionized in the plasma and the ions are separated by their mass-to-charge ratio.
 - The abundance of ^{238}U is measured to determine the total uranium concentration in the original seawater sample.

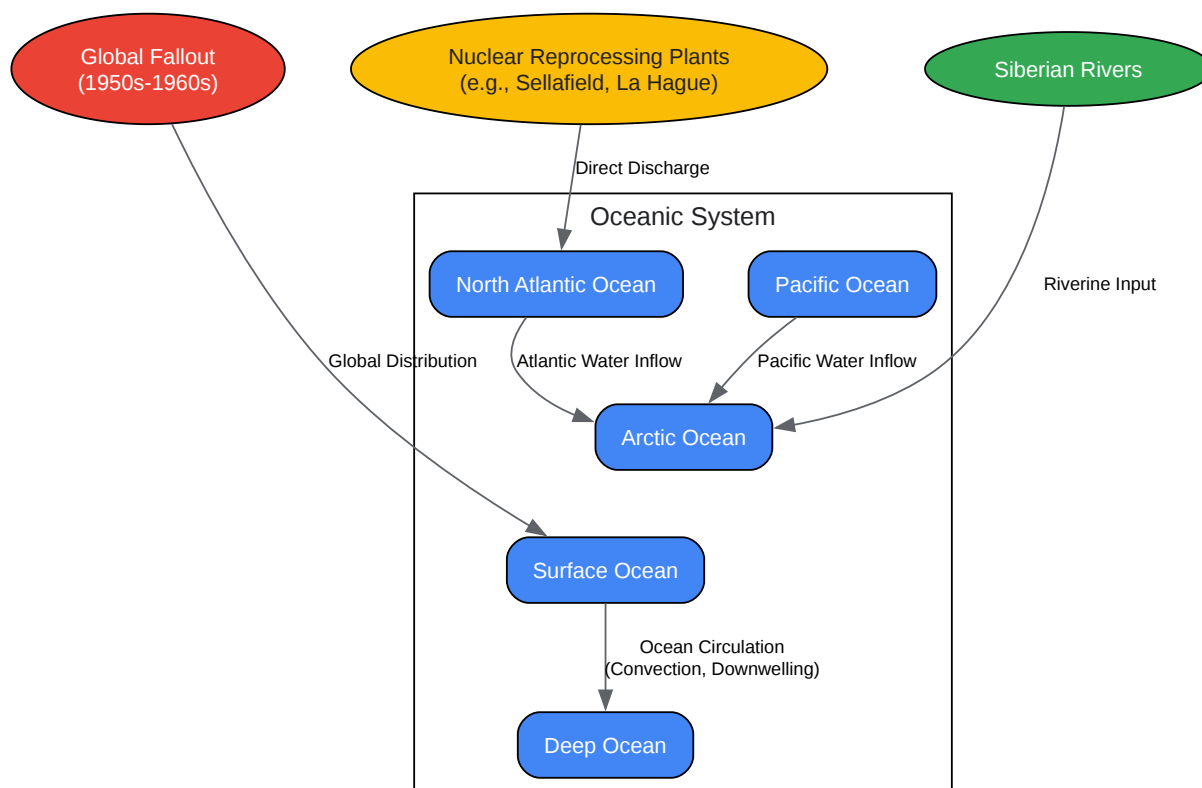
Visualizations

Signaling Pathways and Experimental Workflows



Experimental Workflow for Uranium-236 Analysis

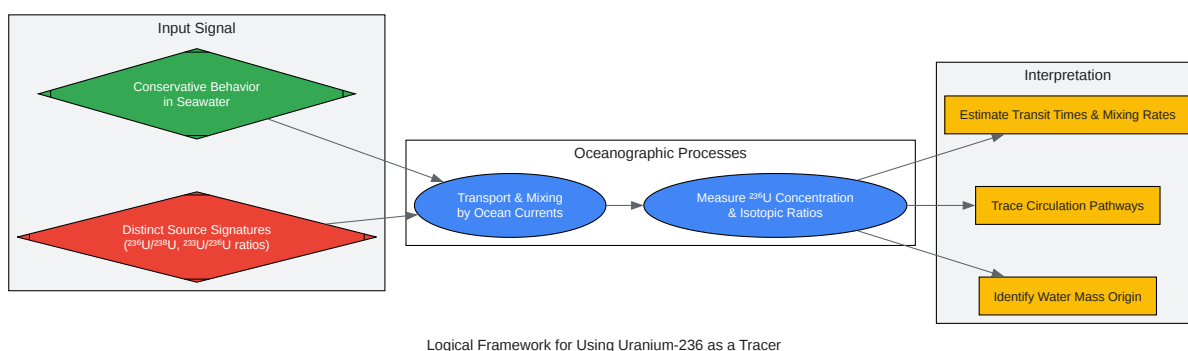
[Click to download full resolution via product page](#)Caption: Experimental Workflow for **Uranium-236** Analysis in Seawater.



Sources and Transport of Uranium-236 in the Marine Environment

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Caption: Sources and Transport of **Uranium-236** in the Marine Environment.



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Caption: Logical Framework for Using **Uranium-236** as an Oceanographic Tracer.

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